

3-(4-bromophenyl)pentanedioic acid molecular weight

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Compound of Interest

Compound Name:	3-(4-bromophenyl)pentanedioic Acid
CAS No.:	1141-24-8
Cat. No.:	B073454

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Technical Monograph: **3-(4-Bromophenyl)pentanedioic Acid**

Executive Summary

3-(4-Bromophenyl)pentanedioic acid (CAS: 1141-24-8), also known as 3-(4-bromophenyl)glutaric acid, is a dicarboxylic acid intermediate critical to the synthesis of neuroactive GABA analogs. With a molecular weight of 287.11 g/mol, it serves as the structural scaffold for 4-bromo-phenibut and halogenated baclofen derivatives. Its synthetic utility lies in its latent symmetry, allowing for desymmetrization into chiral lactones or conversion into 3-substituted pyrrolidones. This guide provides a definitive analysis of its physicochemical properties, synthetic protocols, and analytical characterization.

Physicochemical Profile

The molecular weight of **3-(4-bromophenyl)pentanedioic acid** is dictated by the heavy bromine atom, which introduces a unique mass spectrometric signature. Unlike simple organic acids, the bromine isotope pattern (

) splits the molecular ion into two distinct peaks of nearly equal intensity.

Table 1: Core Chemical Specifications

Property	Specification
IUPAC Name	3-(4-Bromophenyl)pentanedioic acid
Common Name	3-(4-Bromophenyl)glutaric acid
CAS Registry Number	1141-24-8
Molecular Formula	
Average Molecular Weight	287.11 g/mol
Monoisotopic Mass	285.9841 Da (
	)
Appearance	White to off-white crystalline solid
	pKa1
Predicted pKa	3.8, pKa2
	5.2 (Glutaric backbone)
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in Water

Isotopic Mass Distribution

For high-resolution mass spectrometry (HRMS), accurate identification relies on the "M" and "M+2" doublet.

- Peak A ():
): ~285.98 Da (50.7% abundance)
- Peak B ():
): ~287.98 Da (49.3% abundance)

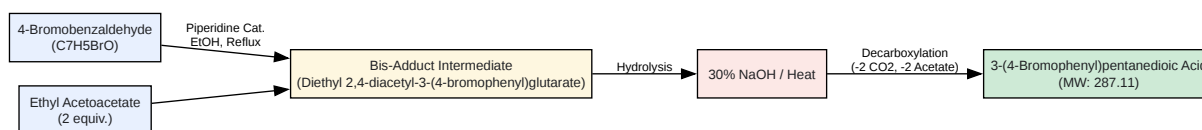
Synthetic Architecture

The most robust synthesis of 3-arylglutaric acids employs a modified Knoevenagel Condensation followed by a retro-Claisen fragmentation. This route avoids the use of expensive transition metal catalysts required for direct arylation.

Mechanism of Action

- Condensation: 4-Bromobenzaldehyde reacts with 2 equivalents of ethyl acetoacetate to form a bis-adduct.
- Hydrolysis/Decarboxylation: Treatment with concentrated alkali promotes hydrolysis of the esters and a retro-Claisen cleavage of the acetyl groups, yielding the free dicarboxylic acid.

Figure 1: Synthetic Pathway (DOT Visualization)



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Caption: Figure 1. Synthesis via double Knoevenagel condensation and subsequent hydrolytic decarboxylation.

Experimental Protocol: 50g Scale

Safety Note: Brominated aromatics can be irritants. Perform all steps in a fume hood.

Step 1: Formation of the Bis-Adduct

- Charge a 1L round-bottom flask with 4-Bromobenzaldehyde (50.0 g, 270 mmol) and Ethanol (200 mL).
- Add Ethyl Acetoacetate (77.3 g, 594 mmol, 2.2 equiv).

- Add Piperidine (2.5 mL) as a catalyst.
- Reflux the mixture for 4–6 hours. The solution will darken, and a solid precipitate (the bis-adduct) may form upon cooling.
- Checkpoint: TLC (Hexane:EtOAc 7:3) should show consumption of the aldehyde ().

Step 2: Hydrolysis and Decarboxylation

- To the crude reaction mixture, add 50% NaOH solution (200 mL) cautiously. Exotherm is expected.
- Heat the biphasic mixture to reflux (approx. 90–100°C) for 4 hours. The intermediate esters hydrolyze, and the acetyl groups are cleaved.
- Distill off the ethanol to drive the reaction to completion.
- Cool the aqueous residue to 0°C in an ice bath.
- Acidify slowly with Concentrated HCl to pH 1. The product will precipitate as a white solid.
- Filter the crude acid and wash with cold water (3 x 100 mL).
- Recrystallization: Purify by dissolving in hot water (or water/ethanol 9:1) and cooling slowly.
 - Target Yield: ~65-75%
 - Target Purity: >98% (HPLC)

Analytical Validation

To ensure the integrity of the synthesized compound, the following analytical signatures must be verified.

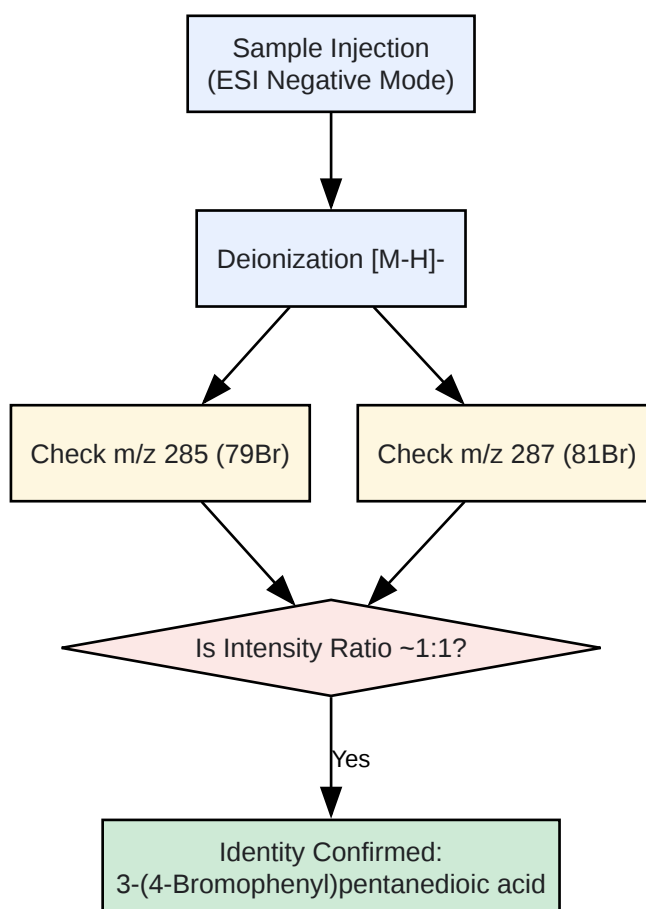
¹H NMR Spectroscopy (DMSO-d₆, 400 MHz)

The molecule possesses a plane of symmetry, simplifying the spectra.

- 12.1 ppm (s, 2H): Carboxylic acid protons (-COOH).
- 7.45 ppm (d, 2H, J=8.4 Hz): Aromatic protons ortho to Bromine.
- 7.20 ppm (d, 2H, J=8.4 Hz): Aromatic protons meta to Bromine.
- 3.45 ppm (m, 1H): Methine proton at C3 ().
- 2.65 ppm (dd, 2H): Methylene protons at C2/C4 (geminal coupling).
- 2.45 ppm (dd, 2H): Methylene protons at C2/C4.

Mass Spectrometry Logic Flow

When analyzing the product via LC-MS (ESI-), the presence of bromine dictates the acceptance criteria.



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Caption: Figure 2. Mass Spectrometry decision logic for brominated species verification.

Applications in Drug Discovery

The **3-(4-bromophenyl)pentanedioic acid** scaffold is a versatile "hinge" molecule in medicinal chemistry.

- **GABA Analog Precursors:** It is the direct precursor to 4-bromo-baclofen (via cyclic anhydride formation followed by ammonolysis and Hofmann rearrangement). The bromine atom allows for further cross-coupling reactions (Suzuki-Miyaura) to generate biaryl GABA analogs, exploring chemical space inaccessible to the chloro-analog (Baclofen).
- **Chiral Desymmetrization:** Enzymatic hydrolysis of the corresponding diester (dimethyl 3-(4-bromophenyl)glutarate) can yield enantiomerically pure mono-esters. These are valuable for synthesizing chiral

-amino acids used in peptidomimetics.
- **Enzyme Inhibition:** Derivatives of this acid have been investigated as inhibitors of glutaminolysis and the TCA cycle in cancer metabolism studies, leveraging the glutaric backbone to mimic

-ketoglutarate.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 10684683, **3-(4-bromophenyl)pentanedioic acid**. Retrieved from [[Link](#)]
- Organic Syntheses. Preparation of Glutaric Acid Derivatives via Knoevenagel Condensation. Coll. Vol. 4, p. 441. Retrieved from [[Link](#)]
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